

# Albomycin $\delta 2$ : A Technical Guide to its Chemical Structure, Properties, and Therapeutic Potential

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## Compound of Interest

Compound Name: *Ambomycin*

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## Abstract

Albomycin  $\delta 2$  is a potent, naturally occurring sideromycin antibiotic with a unique "Trojan horse" mechanism of action.<sup>[1][2]</sup> It exhibits remarkable antibacterial activity against a broad spectrum of pathogens, including clinically relevant Gram-positive and Gram-negative bacteria.<sup>[3]</sup> This document provides a comprehensive technical overview of Albomycin  $\delta 2$ , detailing its chemical structure, physicochemical and biological properties, mechanism of action, and relevant experimental methodologies.

## Chemical Structure

Albomycin  $\delta 2$  is a peptidyl nucleoside antibiotic belonging to the sideromycin class.<sup>[1][4]</sup> Its structure is a conjugate of two key components: a ferrichrome-type siderophore and an antibiotically active 4'-thiofuranosyl cytosine moiety.<sup>[1][4]</sup> These two parts are linked by a serine residue through a peptide bond.<sup>[1][4]</sup>

The siderophore component is a tripeptide composed of three molecules of  $\delta$ -N-hydroxy- $\delta$ -N-acetyl ornithine.<sup>[5]</sup> This hydroxamate-rich portion is responsible for chelating ferric iron ( $\text{Fe}^{3+}$ ) with high affinity, mimicking the natural iron acquisition systems of bacteria.<sup>[1]</sup> The antibiotic moiety, once cleaved from the siderophore within the bacterial cell, is a potent inhibitor of seryl-tRNA synthetase.<sup>[1]</sup> The cytosine base of the nucleoside in Albomycin  $\delta 2$  is uniquely modified by N4-carbamoylation and N3-methylation, which are crucial for its biological activity.<sup>[1][4]</sup>

Chemical structure of Albomycin  $\delta 2$  Figure 1. Chemical structure of Albomycin  $\delta 2$  complexed with iron.

## Physicochemical Properties

A summary of the key physicochemical properties of Albomycin  $\delta 2$  is presented in Table 1. The iron-bound form is highly soluble in water, which is essential for its biological activity.<sup>[6]</sup>

Property	Value	Reference
Molecular Formula	C <sub>37</sub> H <sub>60</sub> FeN <sub>12</sub> O <sub>18</sub> S	[7]
Molecular Weight (Iron-loaded)	1045.83 g/mol	[8]
Molecular Weight (Iron-free)	992 Da	[5]
Appearance	Not specified in results	
Solubility	Highly soluble in water (iron complex)	[6]
UV Maxima	283 and 424 nm	[9]

Table 1. Physicochemical properties of Albomycin  $\delta 2$ .

## Biological Properties and Antimicrobial Activity

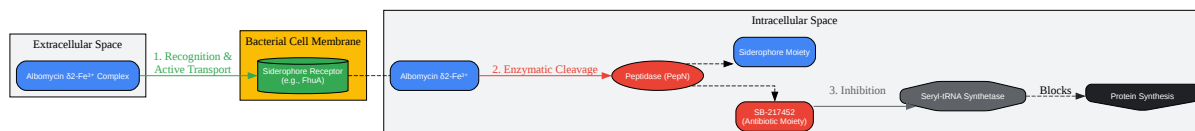
Albomycin  $\delta 2$  demonstrates potent antimicrobial activity against a range of bacterial pathogens. Its efficacy is particularly notable against *Streptococcus pneumoniae* and *Staphylococcus aureus*, including methicillin-resistant strains (MRSA).<sup>[8][10]</sup> A selection of reported Minimum Inhibitory Concentration (MIC) values is provided in Table 2.

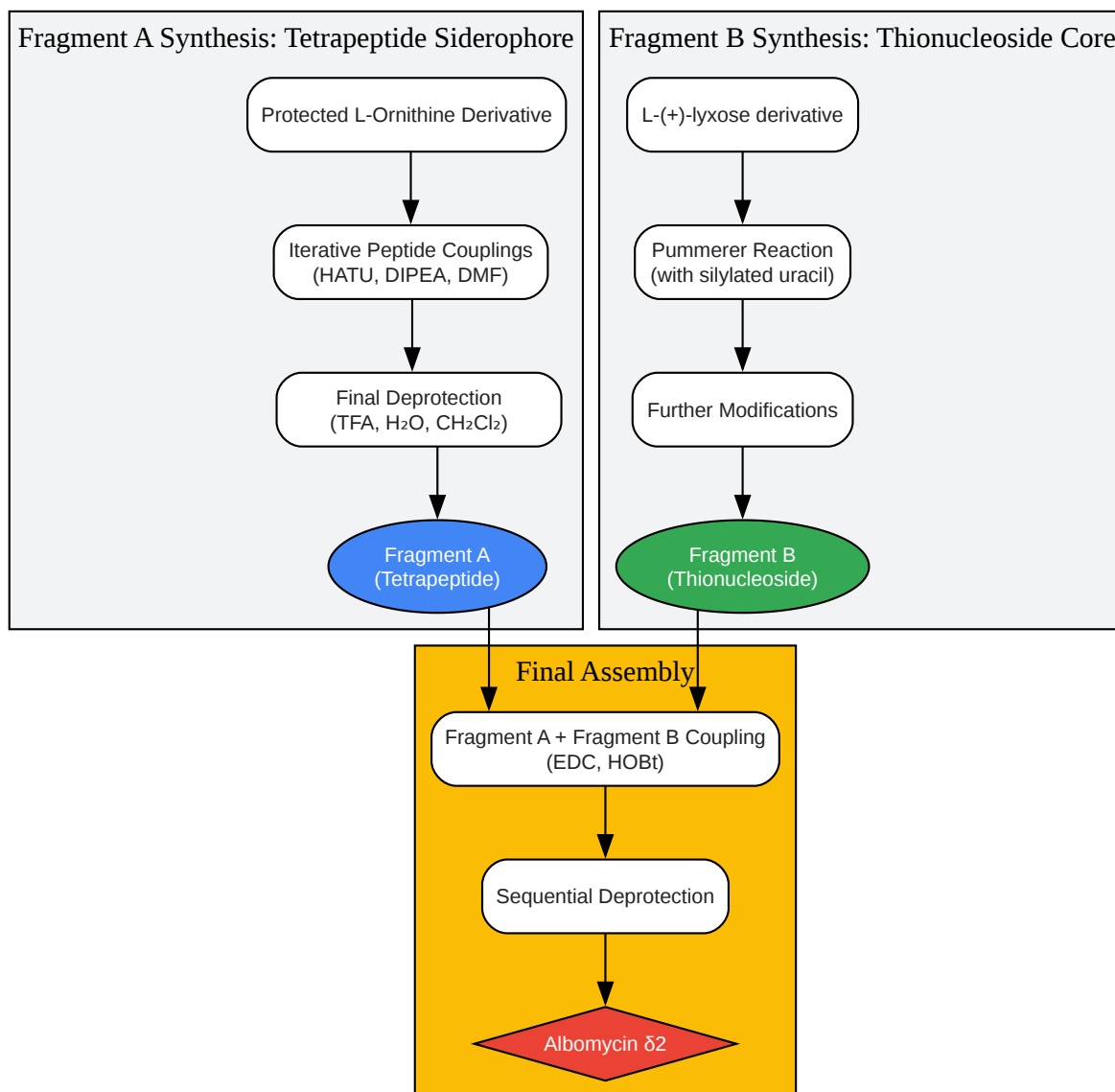
Organism	Strain	MIC (µg/mL)	Reference
Streptococcus pneumoniae	ATCC 49619	0.0625	[8]
Streptococcus pneumoniae	-	0.01	[1][3]
Staphylococcus aureus (MRSA)	-	0.125	[8]
Staphylococcus aureus (MRSA)	USA 300 strain NRS384	0.125	[10]
Escherichia coli	-	0.005	[1][3]
Yersinia enterocolitica	-	Not specified	[5]
Bacillus subtilis	-	Not specified	[5]

Table 2. Antimicrobial activity of Albomycin  $\delta$ 2.

## Mechanism of Action: The "Trojan Horse" Strategy

Albomycin  $\delta$ 2 employs a sophisticated "Trojan horse" mechanism to enter and kill bacterial cells.[1][2][3] This multi-step process is illustrated in the signaling pathway diagram below.





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## References

- 1. Biosynthesis of albomycin  $\delta$ 2 provides a template for assembling siderophore and aminoacyl-tRNA synthetase inhibitor conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Albomycin - Wikipedia [en.wikipedia.org]
- 6. acs.org [acs.org]
- 7. Albomycin delta(2) | C<sub>37</sub>H<sub>60</sub>FeN<sub>12</sub>O<sub>18</sub>S | CID 86290052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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